

# 7-Chloro-1-heptanol solubility and storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

[Get Quote](#)

## A Guide Based on 1-Heptanol as an Analog

The following information is primarily derived from the safety data sheet for **1-Heptanol** [1]. Since **7-Chloro-1-heptanol** is a derivative, it is expected to share many physical and hazardous properties with its parent compound, but the chlorine substituent will modify its behavior. The data below for 1-heptanol should be treated as a close estimate, and all experimental work with **7-Chloro-1-heptanol** should be approached with extra caution, verifying properties with supplier documentation whenever possible.

## Likely Physicochemical Properties

The table below summarizes the key properties of 1-Heptanol, which can serve as a baseline for **7-Chloro-1-heptanol** [1].

Property	Value for 1-Heptanol
CAS Number	111-70-6
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O
Molecular Weight	116.2 g/mol

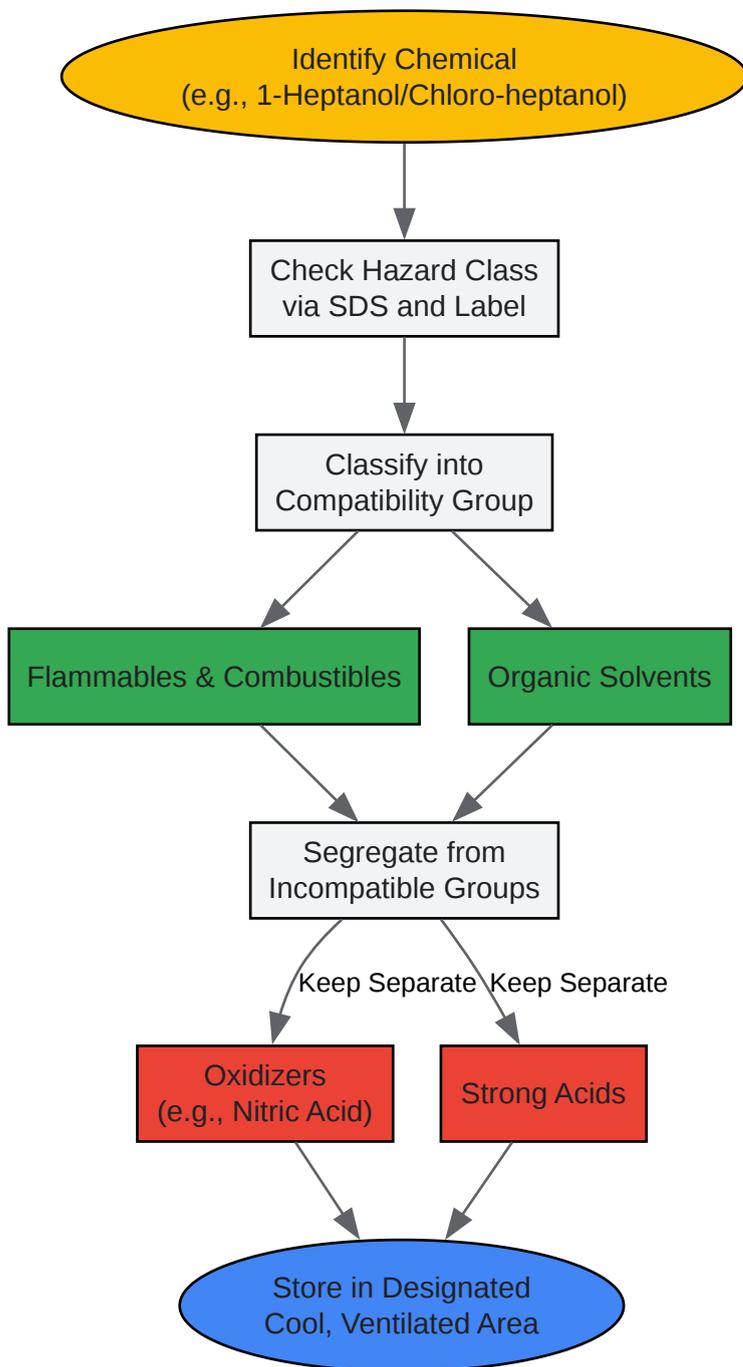
Property	Value for 1-Heptanol
Physical State	Clear, colorless liquid
Flash Point	76 °C (Closed cup)
Boiling Point	176 °C
Melting Point	-36 °C
Relative Density	0.822 g/cm <sup>3</sup> at 25°C
Water Solubility	1.63 g/L at 20°C
Log P <sub>ow</sub>	2.2
Vapor Pressure	0.7 hPa at 20°C

> Note: The introduction of a chlorine atom in **7-Chloro-1-heptanol** is likely to **decrease water solubility** and **increase molecular weight and density** compared to the values listed above.

## Safe Storage and Handling Conditions

Safe storage of chemicals is critical to prevent dangerous reactions. The following guidelines are synthesized from general laboratory safety standards and the specific storage conditions for 1-heptanol [2] [1].

- **Storage Conditions:** Store in a **cool, dry** place, kept in a **tightly closed** container within a well-ventilated area [1].
- **Material Segregation:** This compound must be segregated from **strong oxidizing agents, acid chlorides, and acid anhydrides** [1]. The diagram below outlines the logical process for determining chemical storage segregation to prevent incompatibility.



[Click to download full resolution via product page](#)

### Chemical Storage Segregation Workflow

- **Flammable Storage:** 1-Heptanol is classified as a **combustible liquid** (Flash point = 76°C) [1]. While it may not require an explosion-proof refrigerator, it must be stored away from heat and ignition sources. For larger quantities, a dedicated **flammables storage cabinet** is recommended [2].

- **Secondary Containment:** Use secondary containment (like drip trays) for all liquid containers to manage spills [2].
- **Personal Protective Equipment (PPE):** Wear **nitrile rubber gloves** (minimum layer thickness 0.4 mm), **safety glasses**, and impervious clothing. Use respiratory protection if ventilation is insufficient [1].

## Key Experimental Considerations

When working with **7-Chloro-1-heptanol** in the laboratory, please note the following protocols and hazards.

## Toxicity and Health Hazards

Based on 1-heptanol data, the compound may be **harmful if swallowed, in contact with skin, or if it causes serious eye irritation** [1]. The chlorine atom in **7-Chloro-1-heptanol** could potentially increase its toxicity.

Always consult a specific SDS for the exact compound.

## First Aid Measures

- **Inhalation:** Move to fresh air and seek medical attention [1].
- **Skin Contact:** Wash thoroughly with soap and water [1].
- **Eye Contact:** Rinse cautiously with water for several minutes and consult a physician [1].
- **Ingestion:** Do NOT induce vomiting. Rinse mouth and seek immediate medical care [1].

## Spill and Disposal Procedures

- **Spill Control:** Contain the spill immediately. Avoid inhaling vapors and remove all ignition sources. Collect the spillage with an electrically protected vacuum cleaner or by wet-brushing [1].
- **Environmental Protection:** Prevent the material from entering drains or the environment [1].
- **Disposal:** Dispose of contents and container according to local regulations as hazardous waste [1].

## Conclusion and Critical Disclaimer

This guide provides a foundational understanding based on the closest available chemical analog. However, for definitive research and development work, especially in a drug development context, obtaining the specific Safety Data Sheet for **7-Chloro-1-heptanol** from a certified supplier is non-negotiable.

### ***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. - 1 - Safety Data Sheet Heptanol [chemicalbook.com]
2. Segregation and Storage of Chemicals According to Hazard ... [s2.ehs.gatech.edu]

To cite this document: Smolecule. [7-Chloro-1-heptanol solubility and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893639#7-chloro-1-heptanol-solubility-and-storage-conditions>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)